

Application Notes and Protocols: Diglycidyl 1,2-cyclohexanedicarboxylate as an Adhesive

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Compound of Interest

Compound Name: Diglycidyl 1,2-cyclohexanedicarboxylate

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These application notes provide a comprehensive overview of the use of **Diglycidyl 1,2-cyclohexanedicarboxylate** (DGC) as a primary resin in adhesive formulations. DGC is a cycloaliphatic epoxy resin known for its low viscosity, good weather resistance, and strong bonding characteristics.^{[1][2]} This document outlines its properties, potential formulations, curing mechanisms, and detailed protocols for adhesive preparation and performance evaluation.

Introduction

Diglycidyl 1,2-cyclohexanedicarboxylate is a versatile epoxy resin suitable for a range of adhesive applications, from industrial bonding of metals and composites to potential, albeit less documented, uses in biomedical device assembly.^{[3][4]} Its saturated ring structure imparts excellent UV stability and resistance to yellowing, making it a candidate for applications requiring optical clarity and outdoor durability.^[5] The reactivity of its two epoxide groups allows for cross-linking with various curing agents to form a rigid, thermosetting polymer network with good adhesion to a variety of substrates.^[6]

Physicochemical Properties

A summary of the key physical and chemical properties of **Diglycidyl 1,2-cyclohexanedicarboxylate** is presented in Table 1.

Table 1: Physicochemical Properties of **Diglycidyl 1,2-cyclohexanedicarboxylate**

Property	Value	References
CAS Number	5493-45-8	
Molecular Formula	C ₁₄ H ₂₀ O ₆	[1]
Molecular Weight	284.31 g/mol	[1]
Appearance	Colorless to pale yellow viscous liquid	[6]
Boiling Point	200-205 °C @ 2 mmHg	[1]
Density	1.22 g/mL at 25 °C	[1]
Viscosity (at 25 °C)	600 - 900 mPa·s	[3]
Epoxy Equivalent Weight	160 - 180 g/eq	[3]

Adhesive Formulations and Curing

Adhesive formulations based on DGC typically consist of the epoxy resin, a curing agent (hardener), and optional additives such as accelerators, toughening agents, or fillers. The choice of curing agent is critical as it dictates the curing conditions, pot life, and the final mechanical and thermal properties of the adhesive.

Anhydride Curing

Anhydride curing agents generally provide cured epoxy systems with excellent thermal stability and electrical insulation properties. The reaction proceeds via the opening of the anhydride ring by a hydroxyl group, followed by the reaction of the resulting carboxylic acid with an epoxy group. This process is typically performed at elevated temperatures.

- Common Anhydride Hardeners: Hexahydrophthalic anhydride (HHPA), Methylhexahydrophthalic anhydride (MHHPA).
- Typical Cure Schedule: A multi-stage cure is often employed, for example, 2 hours at 90°C followed by 4 hours at 165°C.

Amine Curing

Amine curing agents react with the epoxy groups through a nucleophilic addition mechanism. They can be used for room temperature or elevated temperature curing, depending on the specific amine. Cycloaliphatic amines are often chosen for their good color stability and chemical resistance.^[4]

- Common Amine Hardeners: Isophorone diamine (IPDA), Polyetheramines.
- Typical Cure Schedule: Varies from 24 hours at room temperature to shorter times at elevated temperatures (e.g., 1-2 hours at 80-120°C).

Quantitative Data on Adhesive Performance

While extensive quantitative data for adhesives formulated specifically with **Diglycidyl 1,2-cyclohexanedicarboxylate** is not readily available in public literature, Table 2 provides typical lap shear strength values for general-purpose one-part and two-part epoxy adhesives on steel, which can serve as a benchmark.^[7] The actual performance of a DGC-based adhesive would depend heavily on the specific formulation and curing conditions.

Table 2: Typical Lap Shear Strength of Epoxy Adhesives on Steel

Adhesive Type	Typical Lap Shear Strength on Steel (psi)	Typical Lap Shear Strength on Steel (N/mm ²)	Reference
One-Part Epoxy	6000	41	^[7]
Two-Part Epoxy	3000	20	^[7]

Biomedical Applications

The use of **Diglycidyl 1,2-cyclohexanedicarboxylate** in direct biomedical adhesive applications, such as for tissue bonding, is not well-documented in scientific literature. However, its properties suggest potential for use in the assembly of medical devices where biocompatibility of the final cured product can be established.^{[4][8]} Biocompatible epoxy adhesives are generally required to be non-toxic and non-irritating to living tissue.^[4] One

notable biomedical application is its use as a crosslinking agent to form polyethylenimine nanoparticles for DNA delivery, which, while not a traditional adhesive use, highlights its reactivity in biological contexts.[1]

Experimental Protocols

The following are detailed protocols for the preparation and testing of an adhesive formulation based on **Diglycidyl 1,2-cyclohexanedicarboxylate**.

Protocol for Adhesive Formulation and Substrate Preparation

Objective: To prepare a two-part epoxy adhesive and bond metallic substrates for mechanical testing.

Materials:

- **Diglycidyl 1,2-cyclohexanedicarboxylate** (Epoxy Resin)
- Isophorone diamine (Amine Curing Agent)
- Substrates: Aluminum (e.g., 2024-T3 alloy) and Cold Rolled Steel coupons (1" x 4" x 0.063")
- Acetone
- Abrasive paper (e.g., 180 grit silicon carbide)
- Mixing container and stirrer
- Balance (0.01 g resolution)

Procedure:

- Substrate Preparation:
 1. Degrease the bonding area of the metal coupons by wiping with acetone.

2. Abrade the bonding surface with abrasive paper to remove the oxide layer and create a rough surface for better mechanical interlocking.
 3. Clean the abraded surface again with acetone to remove any loose particles and allow to air dry completely.
- Adhesive Formulation:
 1. Calculate the required amounts of epoxy resin and curing agent based on the desired stoichiometric ratio. For an amine hardener, this is typically determined by the amine hydrogen equivalent weight and the epoxy equivalent weight of the resin.
 2. Weigh the **Diglycidyl 1,2-cyclohexanedicarboxylate** into a clean mixing container.
 3. Add the precise amount of Isophorone diamine to the resin.
 4. Mix the components thoroughly for 2-3 minutes until a homogeneous mixture is obtained, avoiding excessive air entrapment.

Protocol for Lap Shear Strength Testing (ASTM D1002)

Objective: To determine the shear strength of the prepared adhesive on metallic substrates.[\[9\]](#)

Materials:

- Bonded specimens from Protocol 6.1
- Tensile testing machine with a suitable load cell
- Calipers

Procedure:

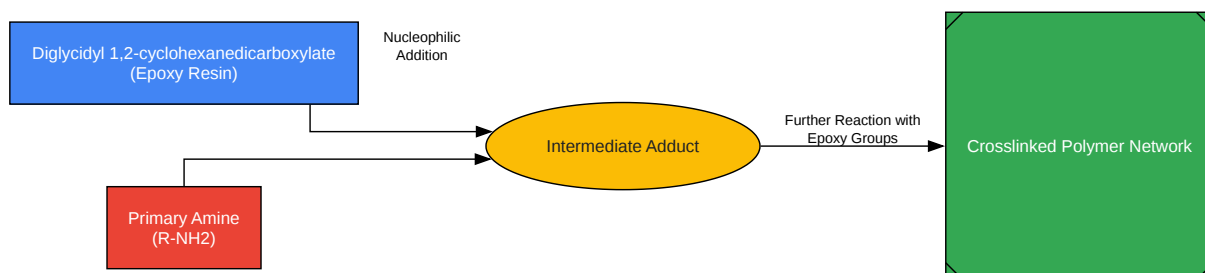
- Specimen Preparation:
 1. Apply a thin, uniform layer of the mixed adhesive to the prepared surface of one coupon.
 2. Place a second prepared coupon over the adhesive, creating a single lap joint with a defined overlap area (typically 0.5 inches).

3. Clamp the assembly to ensure consistent pressure and alignment during curing.
 4. Cure the bonded specimens according to the desired cure schedule (e.g., 24 hours at room temperature followed by a post-cure at 80°C for 2 hours).
- Mechanical Testing:
 1. Measure the width and length of the bonded overlap area of each cured specimen with calipers.
 2. Mount the specimen in the grips of the tensile testing machine.
 3. Apply a tensile load at a constant rate of crosshead movement (e.g., 1.3 mm/min or 0.05 in/min) until failure occurs.[9]
 4. Record the maximum load at failure.
 - Data Analysis:
 1. Calculate the shear strength by dividing the maximum load by the bonded area.
 2. Express the results in megapascals (MPa) or pounds per square inch (psi).
 3. Examine the failure mode of the bonded joint (adhesive, cohesive, or substrate failure).

Visualizations

Chemical Curing Pathway

The following diagram illustrates the chemical reaction pathway for the curing of **Diglycidyl 1,2-cyclohexanedicarboxylate** with a generic primary amine curing agent.

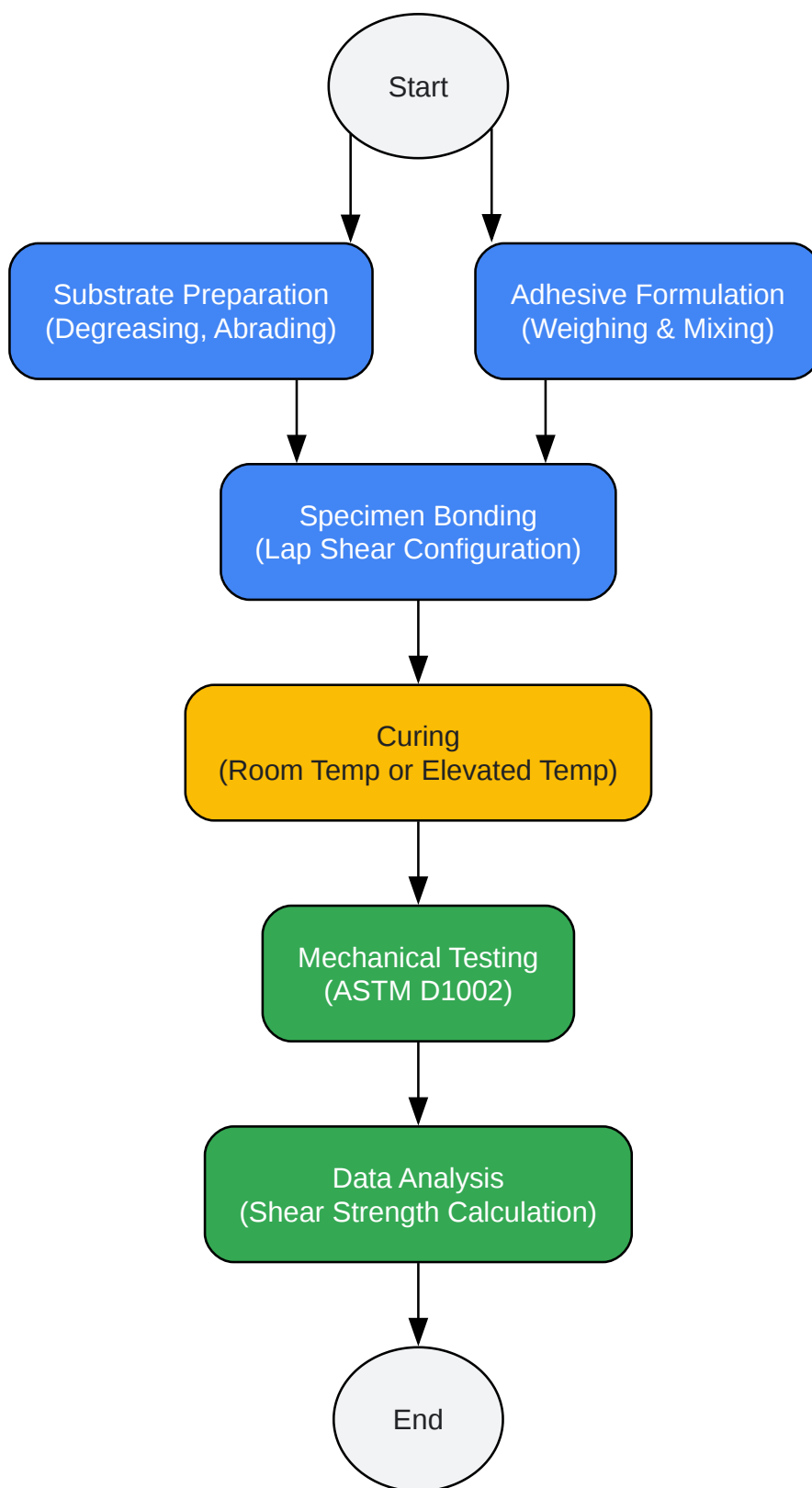


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Caption: Curing mechanism of DGC with a primary amine.

Experimental Workflow

This diagram outlines the logical workflow for preparing and testing an adhesive formulation based on **Diglycidyl 1,2-cyclohexanedicarboxylate**.



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Caption: Workflow for adhesive preparation and testing.

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